

Personal protective equipment for handling PIPES-d18

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Compound of Interest

Compound Name: PIPES-d18

Cat. No.: B1429338

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Essential Safety and Handling Guide for PIPES-d18

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **PIPES-d18**. The following procedures and recommendations are designed to ensure safe operational handling and disposal in a laboratory setting.

PIPES-d18 (Piperazine-N,N'-bis(2-ethanesulfonic acid)-d18) is a deuterated form of the widely used PIPES buffering agent in biochemical and molecular biology research.^{[1][2][3]} According to the Safety Data Sheet (SDS), **PIPES-d18** is not classified as a hazardous substance.^[4] However, adherence to standard laboratory safety protocols is essential to ensure a safe working environment.

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment is required to minimize exposure and ensure safety when handling **PIPES-d18**.

Recommended Personal Protective Equipment:

PPE Category	Item	Rationale
Eye and Face Protection	Safety glasses with side shields or safety goggles	Protects eyes from potential splashes or airborne particles. [5][6][7][8]
Hand Protection	Nitrile or latex gloves	Prevents direct skin contact with the chemical.[5][8][9]
Body Protection	Laboratory coat	Protects clothing and skin from potential spills.[5][6][7][8][9]
Respiratory Protection	Type N95 (US) or type P1 (EN 143) dust masks	Recommended when handling the solid form to avoid inhalation of dust particles.[10]

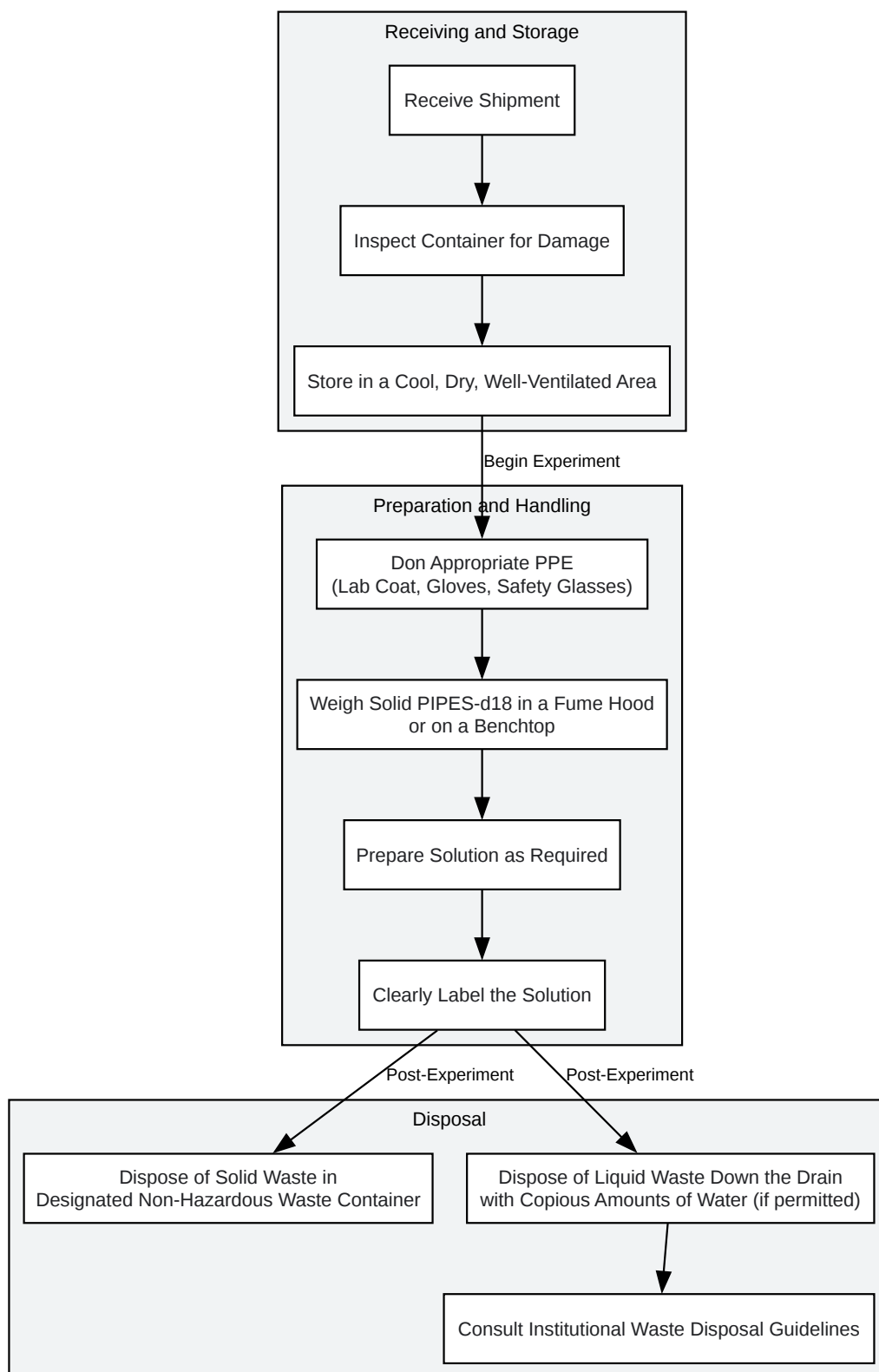
Physical and Chemical Properties

A summary of the known physical and chemical properties of **PIPES-d18** is provided below for easy reference.

Property	Value
Chemical Formula	$C_8D_{18}N_2O_6S_2$ [11][12]
Molecular Weight	320.48 g/mol [11][12]
Appearance	Solid[11][12]
Melting Point	>300 °C[2][11]
Purity	≥98%[11][12]
Isotopic Purity	≥98 atom % D[11][12]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **PIPES-d18** from receipt to disposal.



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Safe handling workflow for **PIPES-d18**.

Disposal Plan

As **PIPES-d18** is not classified as a hazardous material, disposal should follow standard laboratory procedures for non-hazardous chemical waste.

- Solid Waste: Unused solid **PIPES-d18** and materials contaminated with it (e.g., weigh boats, paper towels) should be collected in a designated, labeled container for non-hazardous solid waste.^{[13][14]}
- Liquid Waste: Aqueous solutions of **PIPES-d18** can typically be disposed of down the sanitary sewer with ample water, provided this is in accordance with local and institutional regulations.^{[13][15][16]} Always confirm your institution's specific guidelines for the disposal of non-hazardous chemical solutions.
- Empty Containers: Empty containers should be rinsed thoroughly with water before being discarded in the regular trash.^[13]

It is the responsibility of the user to ensure that waste is managed in accordance with all applicable federal, state, and local regulations. When in doubt, consult your institution's Environmental Health and Safety (EHS) department.^{[15][17]}

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